

APcK110 solubility and handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: APcK110

Cat. No.: S548346

Get Quote

Chemical Properties & Handling

The table below summarizes the basic chemical properties and handling guidelines for **APcK110** as provided by commercial suppliers [1] [2] [3].

Property	Specification
CAS Number	1001083-74-4 [1] [2] [3]
Molecular Formula	C ₂₀ H ₁₆ FN ₃ O ₂ [1] [2] [3]
Molecular Weight	349.36 g/mol [1] [2] [3]
Purity	≥98% [1] [2]
Solubility	Soluble to 100 mM in DMSO [1]
Storage (Powder)	-20°C [1] [2]

Biological Activity & Experimental Data

APcK110 is a novel inhibitor of the Kit receptor tyrosine kinase. The following tables detail its key biological activities and performance in experimental models.

Table 1: Key Biological Activities of APcK110

Activity	Experimental Finding
Anti-proliferative Effect (OCI/AML3 cells)	IC ₅₀ = 175 nM [1] [2]
Potency Comparison	More potent than imatinib and dasatinib; at least as potent as cytarabine in inhibiting OCI/AML3 proliferation [4] [5]
Mechanism of Action	Inhibits phosphorylation of Kit, Stat3, Stat5, and Akt; induces caspase-dependent apoptosis (cleavage of caspase-3 and PARP) [4] [5]
Effect on Primary AML Blasts	Inhibits proliferation in clonogenic assays, with minimal effect on normal colony-forming cells [4] [5]
In Vivo Efficacy	Significantly extended survival in an OCI/AML3 xenograft mouse model (NOD-SCID mice) compared to PBS control (p=0.02) [6] [7]

Table 2: Key In-Vivo Experiment Parameters [6] [7]

Parameter	Detail
Mouse Model	NOD-SCID mice
Cell Line	OCI/AML3 (human AML)
Dosing Route	Intraperitoneal (I.P.)
Dosing Frequency	Every other day
Result	Significant extension of survival

Experimental Protocols

Here are detailed methodologies for key experiments cited in the research, which you can adapt for your laboratory use.

Protocol 1: Cell Proliferation Assay (MTT) [4]

This protocol is used to determine the anti-proliferative effect of **APcK110** on susceptible cell lines.

- **1. Cell Preparation:** Harvest and wash OCI/AML3, OCIM2, or HMC1.2 cells twice in RPMI-1640 medium supplemented with 10% Fetal Calf Serum (FCS).
- **2. Plating:** Suspend cells in medium and plate in a 96-well plate at a density of 5×10^4 cells per well.
- **3. Drug Treatment:** Treat cells with a dose range of **APcK110**. Prepare a stock solution at 50 mM in DMSO and dilute to the desired concentrations in culture medium.
- **4. Incubation:** Incubate the cells for a predetermined period (e.g., 48-72 hours) in a humidified incubator at 37°C with 5% CO₂.
- **5. Viability Measurement:** Add MTT reagent to each well and incubate for 1-4 hours. The viable cells will convert MTT into purple formazan crystals. Solubilize the crystals and measure the absorbance at 570 nm using a plate reader.
- **6. Data Analysis:** Calculate the percentage of cell viability relative to the untreated control and determine the IC₅₀ values using appropriate statistical software.

Protocol 2: Analysis of Apoptosis by Western Blot [4] [5]

This protocol assesses the induction of caspase-dependent apoptosis by **APcK110**.

- **1. Cell Treatment:** Treat target cells (e.g., OCI/AML3) with **APcK110** at desired concentrations for 24-48 hours.
- **2. Protein Extraction:** Lyse the cells using RIPA buffer supplemented with protease and phosphatase inhibitors. Centrifuge the lysates and collect the supernatant.
- **3. Protein Quantification:** Determine the protein concentration of each sample using a Bradford or BCA assay.
- **4. Gel Electrophoresis & Transfer:** Separate equal amounts of protein by SDS-PAGE and transfer onto a nitrocellulose or PVDF membrane.
- **5. Immunoblotting:** Block the membrane and incubate with primary antibodies against **cleaved caspase-3**, **cleaved PARP**, and a loading control (e.g., GAPDH or β -Actin). Follow with an appropriate HRP-conjugated secondary antibody.
- **6. Detection:** Develop the blots using a chemiluminescent substrate and visualize the bands using a digital imager. The appearance of cleaved caspase-3 and cleaved PARP bands indicates the induction of apoptosis.

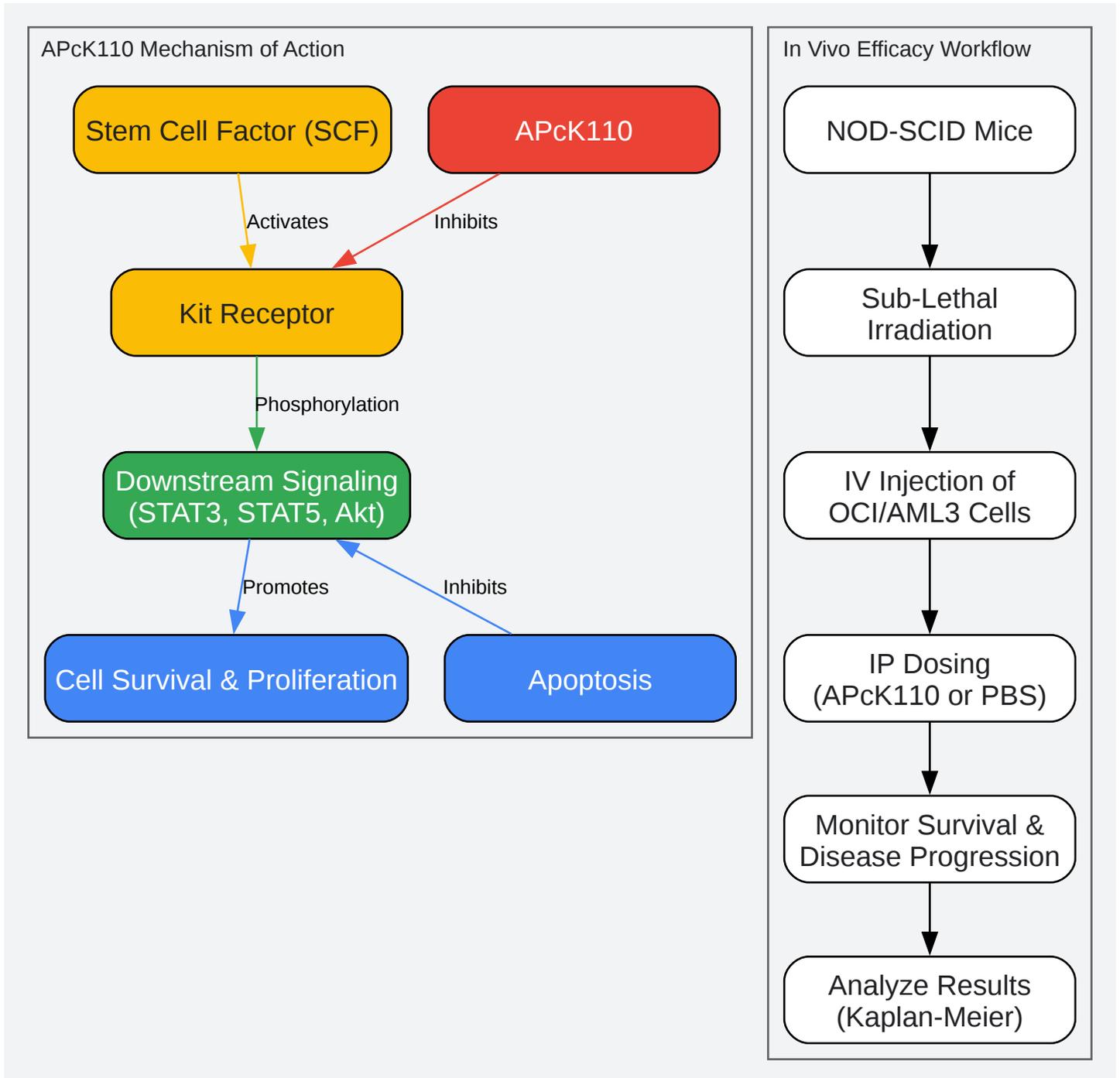
Protocol 3: In Vivo Efficacy Study in Xenograft Model [6] [7]

This outlines the key steps from the published in vivo study.

- **1. Mouse Preparation:** Expose 8-week-old female NOD-SCID mice to 30 cGy sub-lethal whole-body irradiation.
- **2. Tumor Engraftment:** Intravenously inject 1×10^5 OCI/AML3 cells per mouse.
- **3. Drug Administration:** Ten days post engraftment, begin treatment. Inject **APcK110** or vehicle control (PBS) intraperitoneally every other day.
- **4. Monitoring & Endpoint:** Monitor mice for signs of disease (weight loss, morbidity). Use Kaplan-Meier estimates to analyze survival differences between the treated and control groups.

APcK110 Signaling Pathway and Experimental Workflow

The diagram below illustrates the mechanism of action of **APcK110** and a simplified workflow for the in vivo efficacy study.



[Click to download full resolution via product page](#)

Important Notes for Researchers

- **Research Use Only: APcK110** is intended for laboratory research only and is not for diagnostic or therapeutic use in humans [2] [8].

- **DMSO Handling:** When preparing stock solutions in DMSO, be aware that freeze-thaw cycles may affect stability. It is recommended to prepare small, single-use aliquots stored at -80°C [2] [3].
- **Information Timeliness:** The core experimental data for **APcK110** is from 2009-2011. Be sure to consult the latest literature for any subsequent developments or newly identified properties of this compound.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. APcK 110 (CAS 1001083-74-4) [rndsystems.com]
2. APcK 110 | CAS 1001083-74-4 [abmole.com]
3. APcK110 [targetmol.com]
4. Kit Inhibitor APcK110 Induces Apoptosis and Inhibits ... [pmc.ncbi.nlm.nih.gov]
5. Kit inhibitor APcK110 induces apoptosis and inhibits ... [pubmed.ncbi.nlm.nih.gov]
6. Kit inhibitor APcK110 extends survival in an AML xenograft ... [link.springer.com]
7. APcK 110, a novel Inhibitor of Kit, Extends Survival of NOD- ... [sciencedirect.com]
8. APcK110 [acetherapeutics.com]

To cite this document: Smolecule. [APcK110 solubility and handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548346#apck110-solubility-and-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com